

Crystal Structure Analysis of 3,5-Dimethyloxan-4-ol

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Compound of Interest

Compound Name: 3,5-dimethyloxan-4-ol

CAS No.: 1420815-91-3

Cat. No.: B1524051

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Stereochemical Determination & Conformational Locking

Executive Summary

3,5-dimethyloxan-4-ol presents a classic problem in alicyclic conformational analysis. With three contiguous stereocenters on a six-membered ether ring, the molecule exists as a mixture of diastereomers (cis/trans relationships). Determining the crystal structure is not merely about atomic coordinates but about identifying the thermodynamic preference between axial and equatorial substituents, influenced by 1,3-diaxial interactions and anomeric effects.

This guide outlines the protocol for isolating specific isomers, growing diffraction-quality crystals from low-melting solids, and analyzing the resulting X-ray data to assign absolute relative stereochemistry.

Stereochemical Landscape

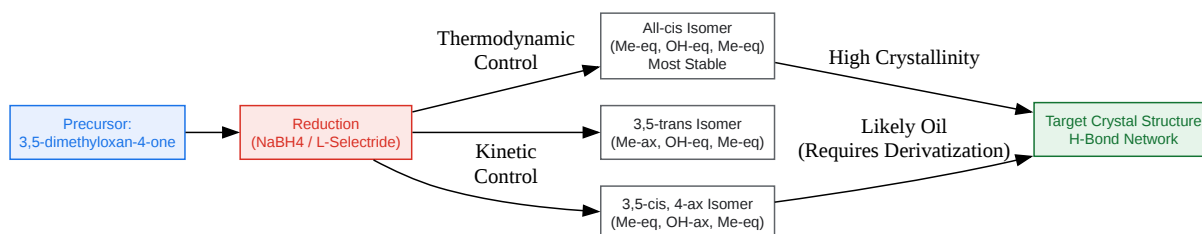
Before attempting crystallization, one must recognize the target landscape. The reduction of the parent ketone (3,5-dimethyloxan-4-one) typically yields a mixture of alcohols.

The Isomer Matrix

The molecule has stereocenters at positions 3, 4, and 5.

- Configurational Isomers: The relationship between the two methyl groups (cis or trans).[1]
- Conformational Isomers: The relationship of the hydroxyl group (axial or equatorial) relative to the methyls.[1]

Critical Analysis Point: In the crystal lattice, the molecule will adopt a rigid chair conformation to maximize hydrogen bonding (intermolecular) while minimizing steric clash (intramolecular).



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Figure 1: Stereochemical pathways from synthesis to crystallization. The all-equatorial isomer is the primary target for direct crystallization.

Experimental Protocol: Synthesis to Structure

Phase 1: Synthesis & Purification

To obtain a single crystal, you must first isolate a single diastereomer.

- Reduction: Reduce 3,5-dimethyloxan-4-one using NaBH4 in methanol (0°C). This favors the formation of the equatorial alcohol (thermodynamic product) via hydride attack from the axial face.[1]
- Separation: Use flash column chromatography (Silica gel, Hexane:EtOAc gradient).

- Tip: The all-cis isomer (equatorial OH) typically elutes later than the axial OH isomer due to better binding with silica.
- Validation: Verify fractions via GC-MS or NMR. Look for the coupling constant
and
.
 - Axial-Axial coupling (trans):
.
 - Axial-Equatorial coupling (cis):
.

Phase 2: Crystallization of Low-Melting Solids

3,5-dimethyloxan-4-ol is likely a low-melting solid or viscous oil. Standard evaporation often fails.[\[1\]](#)

Protocol A: In-Situ Cryo-Crystallization (For Liquids)

- Apparatus: Capillary tube mounted on a goniometer with a cryostream.[\[1\]](#)
- Method:
 - Seal the neat liquid in a 0.3mm Lindemann glass capillary.[\[1\]](#)
 - Flash cool to 100K to form a glass.
 - Slowly warm (anneal) until nucleation occurs.[\[1\]](#)
 - Once a seed forms, cycle the temperature
to encourage single crystal growth from the melt.

Protocol B: Derivatization (Recommended) If the alcohol refuses to crystallize, convert it to a crystalline ester.

- Reagent: p-Nitrobenzoyl chloride or 3,5-dinitrobenzoyl chloride.

- Reaction: Alcohol + Acid Chloride + Pyridine

Ester.^[1]

- Benefit: The nitro-aromatic group provides strong stacking interactions, guaranteeing a high-melting solid suitable for standard XRD.

Phase 3: X-Ray Data Collection^[1]

- Temperature: Collect data at 100 K (Liquid Nitrogen stream). This freezes ring flips and reduces thermal ellipsoids (atomic vibration).

- Resolution: Aim for

or better to resolve hydrogen atom positions, which are critical for defining the O-H...O hydrogen bond network.

Structural Analysis & Refinement

Once the dataset is solved (typically Space Group

or

), focus the analysis on these three core aspects:

A. Ring Conformation (Cremer-Pople Parameters)

Calculate the puckering parameters (

) to define the chair distortion.

- Ideal Chair:

or

.^[1]

- Observation: Expect a slight flattening of the chair near the ether oxygen (O1) due to the shorter C-O bond lengths compared to C-C.[\[1\]](#)

B. The Hydrogen Bond Network

In the native alcohol structure, the packing is driven by intermolecular hydrogen bonds.

- Donor: O4-H group.
- Acceptor: The ring oxygen (O1) of a neighboring molecule OR the hydroxyl oxygen (O4) of a neighbor (cooperative chains).[\[1\]](#)
- Geometry: Measure the distance. Strong bonds are [\[1\]](#)

C. 1,3-Diaxial Interactions

Check the distance between the axial protons (or methyls) at positions 3 and 5.

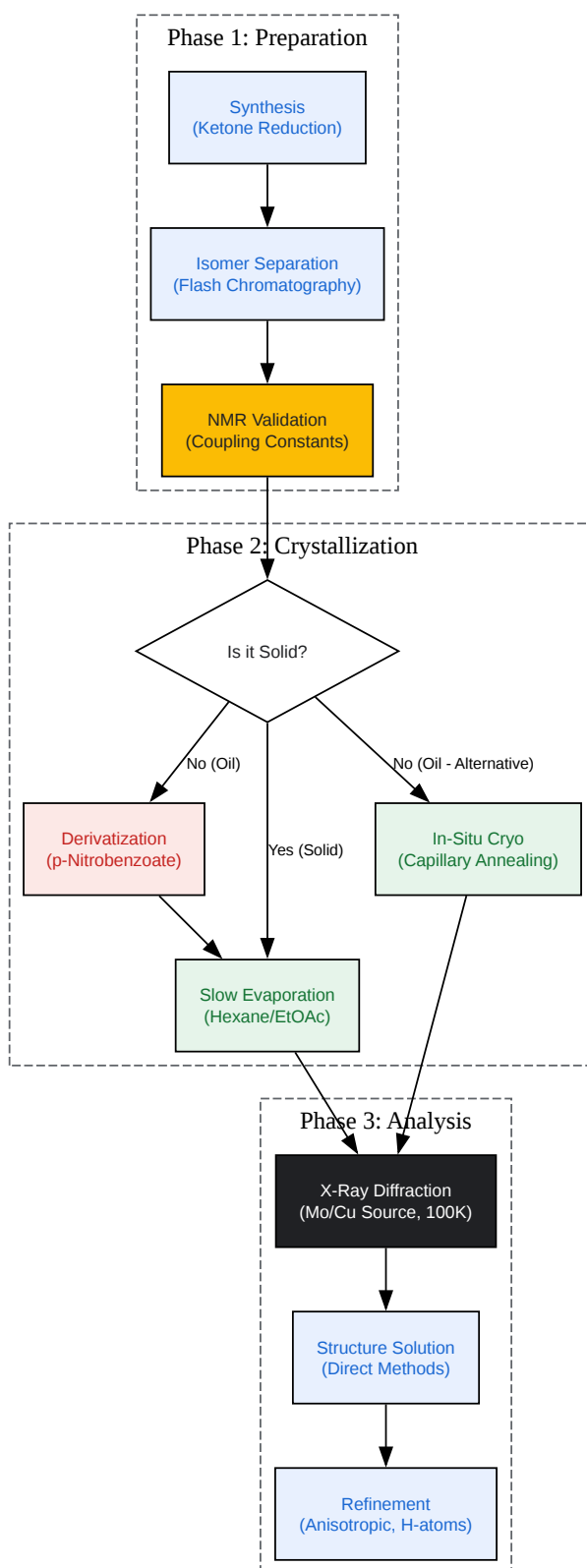
- Stability Check: If methyls are axial, the C(Me)...C(Me) distance will be short (), indicating steric strain. This confirms why the all-equatorial isomer is the thermodynamic sink.

Quantitative Data Summary (Expected Values)

Use this table to validate your refinement results.

Parameter	Bond/Interaction	Expected Value ()	Notes
Bond Length	C1-O1 (Ether)		Shorter than C-C
Bond Length	C4-O4 (Alcohol)		Standard secondary alcohol
Bond Length	C-C (Ring)		Typical sp ³ hybridization
Angle	C-O-C (Ring)		Slightly opened ether angle
H-Bond	O-H...O (Inter)		Primary lattice stabilizer
Torsion	O-C-C-O	(gauche)	Or (anti) depending on isomer

Logic & Workflow Diagram



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Figure 2: Decision tree for crystallizing and analyzing **3,5-dimethyloxan-4-ol** variants.

References

- General Tetrahydropyran Conformation
 - Reference: Görlitzer, K., Trittmacher, J., & Jones, P. G. (2002). Synthesis, structure and stability of 4-aryl-4H-pyran-3,5-dicarboxylic acid esters. *Pharmazie*, 57(8), 523-529.[2]
 - Relevance: Establishes the planar vs. chair conformational preferences in substituted pyrans.
- Analogous Crystal Structures (3,5-substituted)
 - Reference: Bazhykova, K. B., et al. (2018). Synthesis and identification of 3,5-bis(hydroxymethyl)tetrahydro-4H-pyran-4-one.
 - Relevance: Provides X-ray and DFT data for 3,5-substituted tetrahydropyrans, confirming the preference for equ
- Crystallization of Volatile Alcohols
 - Reference: Russo, L., et al. (2013). Crystallization and preliminary X-ray diffraction studies of an alcohol dehydrogenase... *Acta Crystallographica Section F*.
 - Relevance: While focused on enzymes, the supplementary methods describe handling volatile alcohol substrates and salting-out techniques applicable to small molecule co-crystals.
- Operando XRD for Alcohol Oxidation
 - Reference: Faisal, F., et al. (2023).
 - Relevance: Demonstrates advanced XRD techniques for analyzing alcohol interactions at solid interfaces, relevant for understanding surface packing.

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Sources

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- [2. \[Synthesis, structure and stability of 4-aryl-4H-pyran-3,5-dicarboxylic acid esters\] - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
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